Application Note: Analytical Characterization of Quinolin-3-ylmethanamine Dihydrochloride

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Compound of Interest

Compound Name:	*Quinolin-3-ylmethanamine dihydrochloride*
CAS No.:	*31842-22-5*
Cat. No.:	*B1391376*

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Introduction & Scientific Context

Quinolin-3-ylmethanamine dihydrochloride is a high-value heterocyclic building block utilized in the synthesis of kinase inhibitors, antimalarials, and fluorescent probes. Its structure comprises a quinoline bicyclic aromatic system substituted at the 3-position with a methylamine group.

Analytical Challenge: The molecule presents distinct challenges for standard Reversed-Phase HPLC (RP-HPLC):

- High Polarity: The dihydrochloride salt form renders the molecule highly hydrophilic, leading to poor retention (elution near the void volume) on conventional C18 columns.
- Peak Tailing: The primary amine and quinoline nitrogen can interact with residual silanols on silica-based columns, causing severe peak asymmetry.
- Hygroscopicity: As a hydrochloride salt, the material absorbs atmospheric moisture, requiring precise handling during quantitative standard preparation.

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This guide provides a robust, multi-modal analytical strategy designed to overcome these limitations, ensuring high specificity and accurate quantitation.

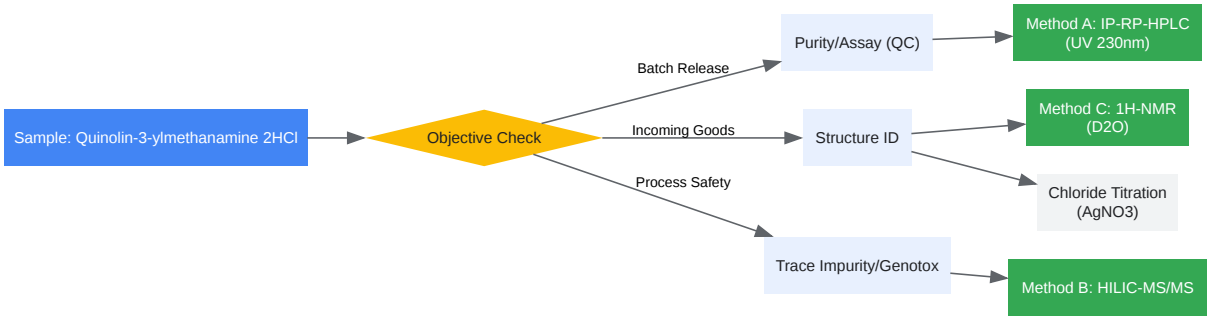
Physicochemical Profile & Detection Strategy[1]

Understanding the molecule is the first step in method design.

Property	Value / Characteristic	Analytical Implication
Molecular Weight	231.12 g/mol (Salt)	Low mass requires optimized MS settings (low mass cutoff).
Basic Centers	Primary Amine (pKa ~9.0), Quinoline N (pKa ~4.9)	Dual positive charge at acidic pH. Requires low pH mobile phase or HILIC.
UV Chromophore	Quinoline Ring	Strong absorption at 220-230 nm (B-band) and 315 nm.
Solubility	Water (High), Methanol (Good), ACN (Poor)	Dissolve standards in Water/MeOH (50:50).

Analytical Workflow Diagram

The following workflow outlines the decision process for selecting the appropriate analytical technique based on the stage of drug development.



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Figure 1: Decision matrix for analytical technique selection based on experimental goals.

Method A: Ion-Pairing RP-HPLC (Purity & Assay)

Objective: The "Gold Standard" for routine quality control. Rationale: Standard C18 columns fail to retain this polar salt. We utilize an acidic aqueous mobile phase with an ion-pairing effect (or high buffer strength) to mask silanols and ensure retention.

Protocol Parameters

- Instrument: HPLC with PDA/UV Detector (e.g., Agilent 1260/Waters Alliance).
- Column:Agilent Zorbax SB-Aq or Waters Atlantis T3 (C18 compatible with 100% aqueous phase).
  - Dimensions: 150 mm x 4.6 mm, 3.5 µm or 5 µm.
- Mobile Phase A: 20 mM Potassium Phosphate Buffer (pH 2.5).
  - Why pH 2.5? Ensures both nitrogens are fully protonated and suppresses silanol ionization on the column, reducing tailing.
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.[1]
- Column Temp: 30°C.
- Detection:
  - Channel 1: 230 nm (Primary - Max Sensitivity).
  - Channel 2: 254 nm (Secondary - Specificity).

Gradient Table[3]

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Time (min)	% Mobile Phase A (Buffer)	% Mobile Phase B (ACN)	Event
0.0	95	5	Equilibrate
2.0	95	5	Isocratic Hold (Polar retention)
12.0	40	60	Linear Gradient
15.0	40	60	Wash
15.1	95	5	Re-equilibration
20.0	95	5	End

Sample Preparation[4][5]

- Stock Solution: Weigh 10.0 mg of Quinolin-3-ylmethanamine 2HCl into a 10 mL volumetric flask. Dissolve in Water (do not use pure ACN, it may precipitate the salt).
- Working Standard: Dilute Stock 1:10 with Mobile Phase A (Buffer) to reach ~0.1 mg/mL.
- Filtration: Filter through a 0.22 µm PVDF or PES syringe filter (Nylon may bind amines).

Method B: HILIC-MS (Trace Analysis)

Objective: High-sensitivity detection for genotoxic impurity screening or pharmacokinetic studies. Rationale: Hydrophilic Interaction Liquid Chromatography (HILIC) is superior for polar amines, offering high sensitivity due to the high organic content in the mobile phase enhancing desolvation in MS.

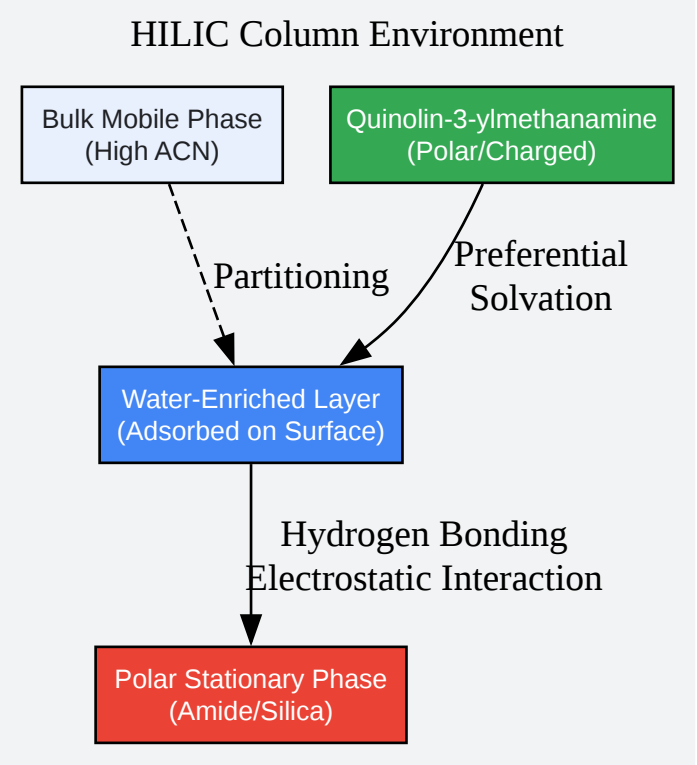
Protocol Parameters

- Column: Waters XBridge Amide or Phenomenex Luna HILIC (100 x 2.1 mm, 3.5 µm).
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0 with Formic Acid).
- Mobile Phase B: Acetonitrile (90%) / Buffer A (10%).

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- Gradient:
  - 0-1 min: 95% B (High organic loading).
  - 1-8 min: 95% B → 60% B.
- MS Detection: ESI Positive Mode (+).
  - Target Ion: [M+H]+ = 159.09 m/z (Free base mass + H).
  - Note: The 2HCl salt dissociates; you detect the protonated free base.

Mechanistic Pathway: HILIC Retention



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Figure 2: Mechanism of retention in HILIC mode. The polar quinoline amine partitions into the water layer adsorbed on the stationary phase.

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Method C: Structural Verification (NMR)

Objective: Confirm identity and salt stoichiometry (Free base vs. Dihydrochloride).

Protocol

- Solvent: Deuterium Oxide (D2O).
  - Why D2O? The salt is highly soluble. DMSO-d6 is an alternative if exchangeable protons (NH2) need to be visualized, but D2O provides the cleanest baseline for the skeleton.
- Internal Standard (Optional): Maleic acid (for qNMR assay).

Expected Chemical Shifts (approximate ppm in D2O):

- Aromatic Region (Quinoline): 7.5 – 9.2 ppm (6 protons).
  - Diagnostic: The proton at position 2 (adjacent to N) will be the most deshielded singlet/doublet around 9.0-9.2 ppm due to the cationic nitrogen.
- Aliphatic Region (Methylene): ~4.5 ppm (Singlet, 2H, -CH2-NH2).
  - Shift Note: In the free base, this appears near 4.0 ppm. In the dihydrochloride, the protonation of the primary amine shifts this downfield to ~4.5 ppm.

Troubleshooting & Expert Tips

Issue: "Fronting" or Split Peaks in HPLC

- Cause: Sample solvent mismatch. Dissolving the salt in 100% water and injecting a large volume into a high-organic initial gradient can cause solvent effects.
- Fix: Match the sample solvent to the starting mobile phase (e.g., 95% Buffer / 5% ACN).

Issue: Variable Retention Times

- Cause: pH instability. The retention of quinoline amines is highly sensitive to pH changes near their pKa.

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- Fix: Use a buffered mobile phase (Phosphate or Formate) rather than just "water + acid". Ensure pH is measured after mixing salts.

Issue: Low Sensitivity in MS

- Cause: Ion suppression from Phosphate buffers.
- Fix: If switching from Method A (UV) to Method B (MS), you MUST switch from Phosphate buffer to Volatile buffer (Ammonium Formate/Acetate).

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